

Personal protective equipment for handling Boc-Glycine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-Glycine

Cat. No.: B558421

[Get Quote](#)

Essential Safety and Handling Guide for Boc-Glycine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Boc-Glycine** (N-(tert-Butoxycarbonyl)glycine). Adherence to these protocols is essential for ensuring a safe laboratory environment and maintaining experimental integrity.

Hazard Identification and Safety Precautions

Boc-Glycine is classified as a hazardous chemical, primarily causing serious eye damage.[1][2][3] It is a white, odorless, solid powder.[1][2] While some sources classify it as non-hazardous under specific regulations, it is crucial to handle it with care to minimize any potential risks.[4][5] Ingestion may be harmful, and dust inhalation or skin contact can cause irritation.[6][7]

Signal Word: Danger[1][2]

Hazard Statements:

- Causes serious eye damage.[1][2][3]
- May be harmful if swallowed.[3][6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **Boc-Glycine**, particularly in its solid, powdered form.

PPE Category	Specific Requirements	Rationale
Eye & Face Protection	Chemical safety goggles or glasses with side shields. A face shield is also recommended.[8][9]	To protect against dust particles and splashes that can cause serious eye damage.[1][6]
Hand Protection	Chemical-resistant gloves, such as nitrile rubber.[3][6] Inspect gloves for integrity before each use.[4]	To prevent direct skin contact. [9] Use proper glove removal technique to avoid contaminating hands.[4]
Body Protection	A laboratory coat or chemical-resistant apron.[6][9]	To protect skin and personal clothing from dust and spills.[9]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used when handling the powder, especially outside of a fume hood.[9]	To prevent inhalation of dust particles.[3][6][8]

Operational and Disposal Plan

Proper handling and disposal are critical for minimizing exposure and ensuring environmental safety. Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid material.[1][3][4] Ensure that eyewash stations and safety showers are readily accessible.[1]

Step-by-Step Handling Protocol

- Preparation:
 - Designate a specific area for handling **Boc-Glycine**.

- Ensure all necessary PPE is worn correctly.
- Verify that safety equipment, including eyewash stations and safety showers, is unobstructed and functional.[1]
- Weighing and Transferring (Solid):
 - Perform all manipulations that may generate dust, such as weighing and transferring, within a chemical fume hood to minimize inhalation risk.[9]
 - Use appropriate tools (e.g., spatulas, weigh boats) to handle the powder and avoid creating dust clouds.[2][5]
 - Keep the container tightly closed when not in use.[2][3]
- Dissolving the Compound:
 - If preparing a solution, add the solvent to the solid **Boc-Glycine** slowly to prevent splashing.
 - **Boc-Glycine** is soluble in water and various organic solvents.[2][7]
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated place.[2][3][7] Some suppliers recommend refrigeration.[2]
 - Keep away from incompatible materials such as strong acids and oxidizing agents.[2][10]

Spill and Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops.[1][2]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2][3]
- Spills: For minor spills, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[1][3][4] Ensure the area is well-ventilated.

Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and must consult local, regional, and national regulations for proper disposal.[1]

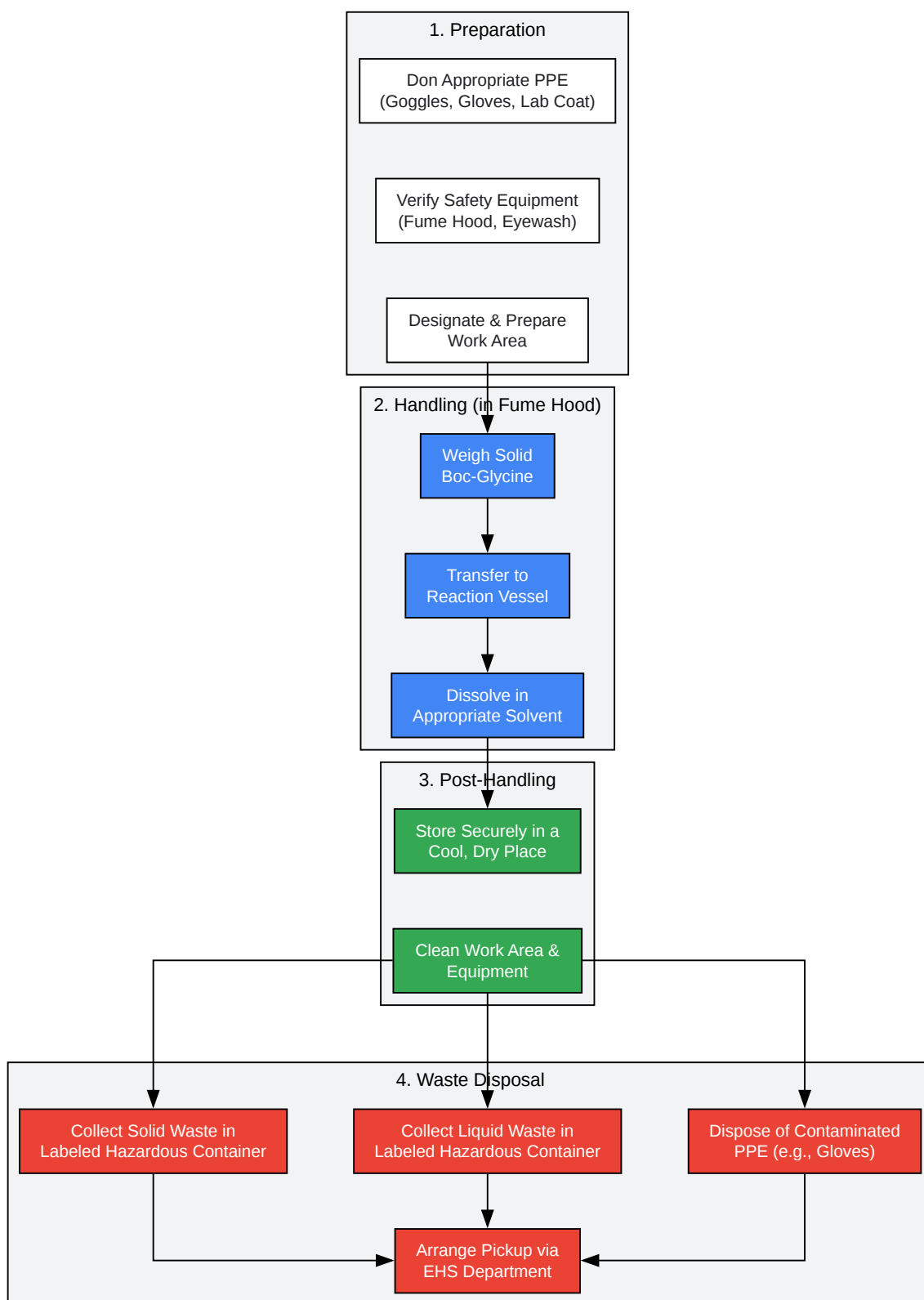
- Unused Material: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[3][4] Do not empty into drains or release into the environment.[1]
- Contaminated Packaging: Dispose of the empty container as unused product in accordance with official regulations.[3][4]

Physicochemical Data for Boc-Glycine

Property	Data
Chemical Formula	C ₇ H ₁₃ NO ₄
Molecular Weight	175.18 g/mol
Physical State	Solid, Powder[1][2]
Appearance	White to off-white[1][7]
Odor	Odorless[1][2]
Melting Point	86 - 89 °C[4]
Solubility	Soluble in water.[2]
Storage Temperature	Store in a cool, dry place.[3][7] Refrigeration (2-8°C) is also recommended.[2][9]

Handling Workflow

The following diagram outlines the standard workflow for handling **Boc-Glycine** in a laboratory setting, from initial preparation to final disposal, ensuring safety at each step.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. sdfine.com [sdfine.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. Page loading... [wap.guidechem.com]
- 8. echemi.com [echemi.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-Glycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558421#personal-protective-equipment-for-handling-boc-glycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com